

Stearyl myristate CAS number and molecular weight

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Compound of Interest

Compound Name: Stearyl myristate

Cat. No.: B1218668

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An In-depth Technical Guide to **Stearyl Myristate** for Researchers and Drug Development Professionals

Stearyl myristate, a saturated fatty acid ester, is a compound of growing interest in various scientific and industrial fields, including pharmaceutical sciences. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and potential applications for researchers, scientists, and drug development professionals.

Core Chemical and Physical Properties

Stearyl myristate, with the CAS Number 3234-81-9, is the ester of stearyl alcohol and myristic acid.^[1] Its chemical formula is C₃₂H₆₄O₂, and it has a molecular weight of 480.85 g/mol.^{[1][2]}

This waxy solid is characterized by its emollient properties, making it a valuable excipient in topical formulations. It is soluble in oils and lipids but insoluble in water.

Property	Value	Source
CAS Number	3234-81-9	[1]
Molecular Formula	C32H64O2	[3]
Molecular Weight	480.85 g/mol	
IUPAC Name	octadecyl tetradecanoate	
Synonyms	Myristic acid, octadecyl ester; n-Octadecyl n-tetradecanoate; Stearyl tetradecanoate; Octadecyl myristate	
Physical State	Solid	Larodan
Purity	>99%	Larodan
Storage	Room temperature	Larodan

Synthesis of Stearyl Myristate

The synthesis of **stearyl myristate** is typically achieved through the esterification of myristic acid with stearyl alcohol. This reaction can be catalyzed by acids or enzymes.

General Experimental Protocol for Chemical Synthesis

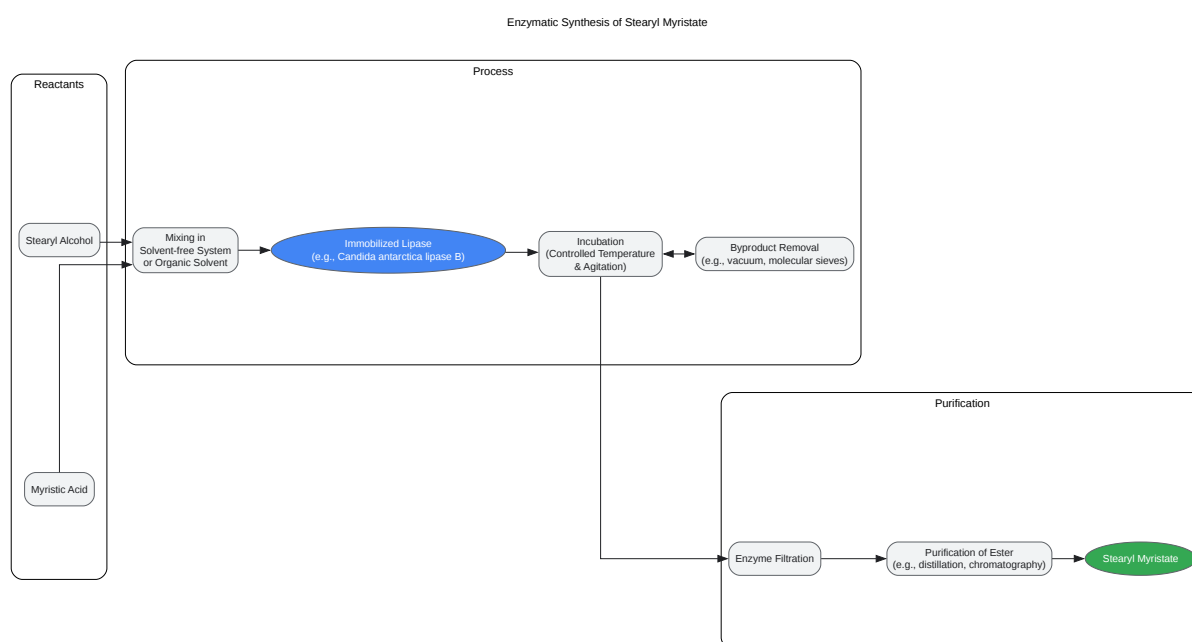
A common method for the synthesis of fatty acid esters like **stearyl myristate** is direct esterification. The following is a generalized protocol based on the synthesis of similar esters:

- **Reactants:** Myristic acid and stearyl alcohol are used as the primary reactants.
- **Catalyst:** A suitable acid catalyst, such as sulfuric acid or p-toluenesulfonic acid, is employed.
- **Solvent:** A non-polar organic solvent like toluene can be used to facilitate the reaction and remove water by azeotropic distillation.
- **Reaction Conditions:** The reaction mixture is typically heated under reflux with continuous removal of water to drive the equilibrium towards the formation of the ester.

- **Purification:** After the reaction is complete, the mixture is cooled, and the catalyst is neutralized. The organic layer is then washed with water and brine, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure. The resulting crude product can be further purified by recrystallization or chromatography.

Enzymatic Synthesis Workflow

An environmentally friendly alternative to chemical synthesis is enzymatic esterification, often utilizing lipases.



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Caption: Workflow for the enzymatic synthesis of **stearyl myristate**.

Potential Applications in Drug Development

While **stearyl myristate** is predominantly used in the cosmetics industry, its physicochemical properties suggest potential applications in pharmaceutical formulations, particularly in drug delivery systems.

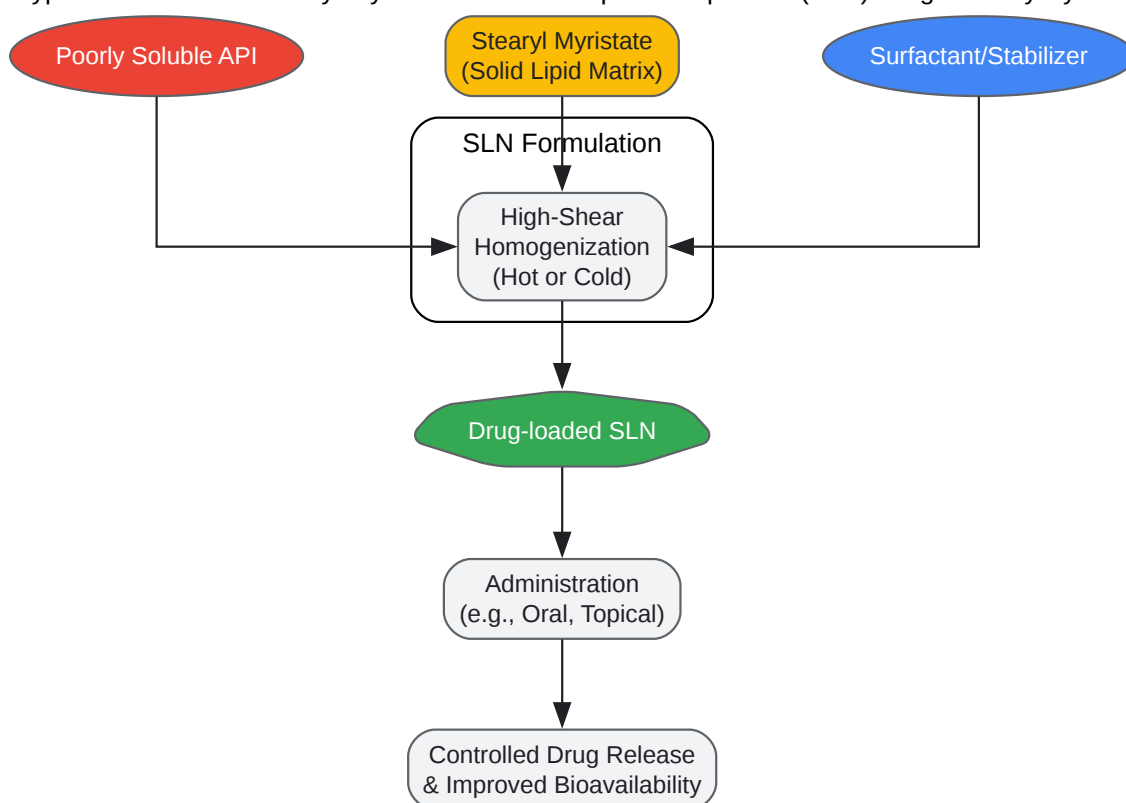
Role in Topical and Transdermal Drug Delivery

As an emollient and penetration enhancer, **stearyl myristate** can be explored for its utility in topical and transdermal drug delivery systems. Its lipid nature can facilitate the transport of active pharmaceutical ingredients (APIs) across the stratum corneum.

Formulation of Lipid-Based Nanoparticles

Fatty acid esters are key components in the formulation of solid lipid nanoparticles (SLNs) and nanostructured lipid carriers (NLCs). These systems are designed to improve the bioavailability and control the release of poorly water-soluble drugs.

Hypothetical Role of Stearyl Myristate in a Solid Lipid Nanoparticle (SLN) Drug Delivery System



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Caption: Logical diagram illustrating the potential role of **stearyl myristate** in a drug delivery system.

Signaling Pathways

Currently, there is no direct scientific literature implicating **stearyl myristate** in specific signaling pathways. As a saturated fatty acid ester, it is primarily metabolized into its constituent parts: stearyl alcohol and myristic acid. Myristic acid is a known substrate for protein N-myristoylation, a post-translational modification that can influence protein localization and function. However, any potential downstream effects on signaling would be indirect and dependent on the metabolic fate of its components. Further research is required to explore any direct interactions of **stearyl myristate** with cellular signaling cascades.

Safety and Toxicology

Stearyl myristate is generally considered safe for use in cosmetic and topical applications. Safety assessments of related fatty acid esters have shown no systemic toxicity, sensitization, or significant irritation. As with any excipient, its compatibility and safety profile within a specific drug formulation would require thorough evaluation.

Conclusion

Stearyl myristate is a well-characterized fatty acid ester with established use in the cosmetics industry. Its physicochemical properties, such as its lipid nature and emollient characteristics, suggest its potential as a valuable excipient in pharmaceutical formulations, particularly in the development of novel drug delivery systems for topical and oral administration. Further research into its role in enhancing drug permeation, its utility in nanoparticle formulations, and its detailed toxicological profile in various routes of administration will be crucial for its successful application in the pharmaceutical field.

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